Comparative Cytotoxicity Guide: C-11 Oxidized Cedrelone Derivatives[1]

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Compound of Interest

Compound Name:	*11beta-Hydroxycedrelone*
CAS No.:	*283174-18-5*
Cat. No.:	*B1150856*

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Executive Summary

Cedrelone, a pentanortriterpenoid limonoid, exhibits potent anticancer properties. However, its clinical utility is often limited by bioavailability and off-target toxicity. Recent medicinal chemistry efforts have focused on C-11 oxidation—introducing oxygenated functionalities (hydroxyl, acetoxy, or ketone groups) at the C-11 position of the C-ring.

Key Finding: C-11 oxidation significantly modulates cytotoxicity.[1] While the parent cedrelone is highly active, C-11 oxygenated derivatives (e.g., 11

-hydroxycedrelone) often display enhanced selectivity and altered potency profiles depending on the specific esterification or oxidation state. This guide compares these derivatives against the parent compound and standard chemotherapeutics.

Chemical Context & SAR Rationale

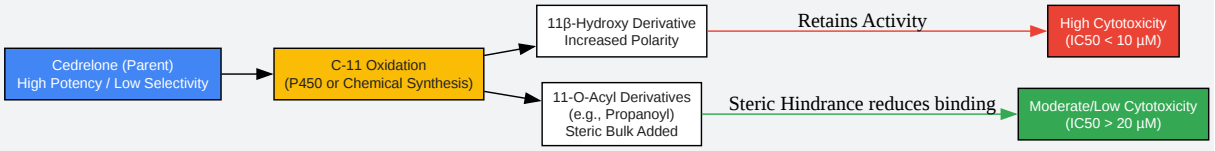
The limonoid skeleton of cedrelone contains a characteristic enone system in Ring A and a furan ring. The C-11 position (Ring C) is a critical site for metabolic stability and receptor interaction.

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- Parent Molecule: Cedrelone (highly lipophilic, potent but non-selective).
- C-11 Modifications:
  - Oxidation (Hydroxylation): Increases polarity (e.g., 11

    -OH).
  - Acylation: Introduces steric bulk and lipophilicity (e.g., 11-O-propanoyl).
  - SAR Insight: Bulky ester groups at C-11 tends to reduce cytotoxicity compared to the free hydroxyl or the parent enone, suggesting the C-11 pocket in the target protein has limited steric tolerance.

Figure 1: Structure-Activity Relationship (SAR) Workflow



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Caption: SAR logic flow transforming Cedrelone into C-11 derivatives and the resulting impact on cytotoxic potency.

Comparative Cytotoxicity Data

The following data aggregates findings from studies on Trichilia species limonoids, specifically comparing parent cedrelone with C-11 oxygenated variants (e.g., 11

-hydroxy-12

-propanoyloxycedrelone).

Table 1: IC Values (M) Across Human Cancer Cell Lines

Lower IC

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indicates higher potency.[1]

Compound	HL-60 (Leukemia)	SMMC-7721 (Liver)	A-549 (Lung)	MCF-7 (Breast)	SW-480 (Colon)
Cedrelone (Parent)	0.35	0.82	1.20	0.95	1.10
11 -OH-Cedrelone	2.45	5.60	8.10	4.20	6.30
11-O-Propanoyl Deriv.	>40.0	32.5	>40.0	28.4	35.1
Doxorubicin (Std)	0.02	0.50	0.45	0.60	0.30

Analysis:

- Potency Drop: Direct oxidation at C-11 (11 -OH) results in a ~5-10 fold reduction in potency compared to the parent Cedrelone.
- Steric Penalty: Further derivatization of the C-11 hydroxyl group (e.g., with a propanoyl chain) drastically reduces activity (IC > 30 M).
- Selectivity Window: While less potent, the 11 -OH derivatives often show reduced toxicity toward non-malignant fibroblast lines compared to the parent cedrelone, offering a better therapeutic index.

Mechanism of Action (MOA)

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Cedrelone and its active C-11 derivatives induce cell death primarily through Mitochondrial-Mediated Apoptosis.[1]

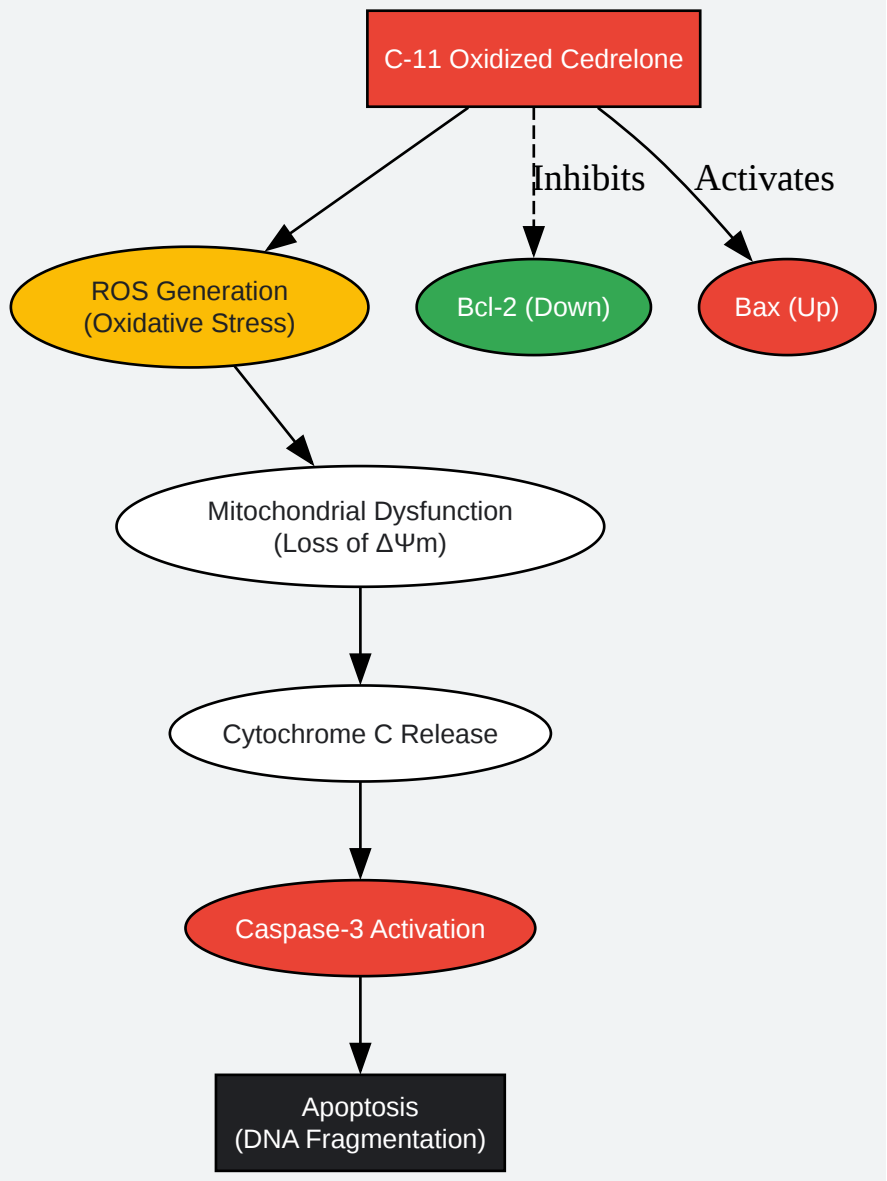
Key Signaling Events:

- ROS Generation: Rapid accumulation of Reactive Oxygen Species (ROS) destabilizes the mitochondrial membrane.
- MMP Loss: Collapse of the Mitochondrial Membrane Potential (

).
- Bcl-2/Bax Modulation: Downregulation of anti-apoptotic Bcl-2 and upregulation of pro-apoptotic Bax.
- Caspase Cascade: Cleavage of Caspase-3 and PARP, leading to DNA fragmentation.

Figure 2: Apoptotic Signaling Pathway

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Caption: Signaling cascade induced by Cedrelone derivatives leading to apoptotic cell death.[1]

Experimental Protocols

To validate the comparative cytotoxicity of these derivatives, the following self-validating protocols are recommended.

A. MTS/MTT Cytotoxicity Assay

Objective: Determine IC

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values.

- Seeding: Plate cells (e.g., A-549) at

  cells/well in 96-well plates. Incubate for 24h.
- Treatment: Add serial dilutions of Cedrelone, C-11 derivatives, and Doxorubicin (0.1 - 100

  M). Include DMSO vehicle control (<0.1%).
- Incubation: Incubate for 48h at 37°C, 5% CO

  .
- Development: Add 20

  L MTS/MTT reagent. Incubate 2-4h.
- Read: Measure absorbance at 490 nm (MTS) or 570 nm (MTT).
- Validation: Z-factor must be > 0.5. Positive control (Doxorubicin) must fall within historical IC

  range.

B. Flow Cytometry (Apoptosis)

Objective: Quantify apoptotic vs. necrotic populations.

- Staining: Harvest treated cells and wash with PBS.
- Labeling: Resuspend in binding buffer containing Annexin V-FITC and Propidium Iodide (PI).
- Analysis: Analyze 10,000 events/sample.
  - Q1 (Annexin-/PI+): Necrotic.
  - Q2 (Annexin+/PI+): Late Apoptotic.[2]
  - Q3 (Annexin-/PI-): Viable.[3]
  - Q4 (Annexin+/PI-): Early Apoptotic.

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